Part 1: Stereochemical Fundamentals[1][2]

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Compound of Interest

Compound Name: *trans-1,3-Cyclohexanediamine*

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The stereochemistry of 1,3-CHDA is defined by two chiral centers at C1 and C3.[2] Unlike the 1,2-isomer, where the trans form is rigidified by vicinal repulsion, the 1,3-isomer's behavior is governed by 1,3-diaxial interactions.[2]

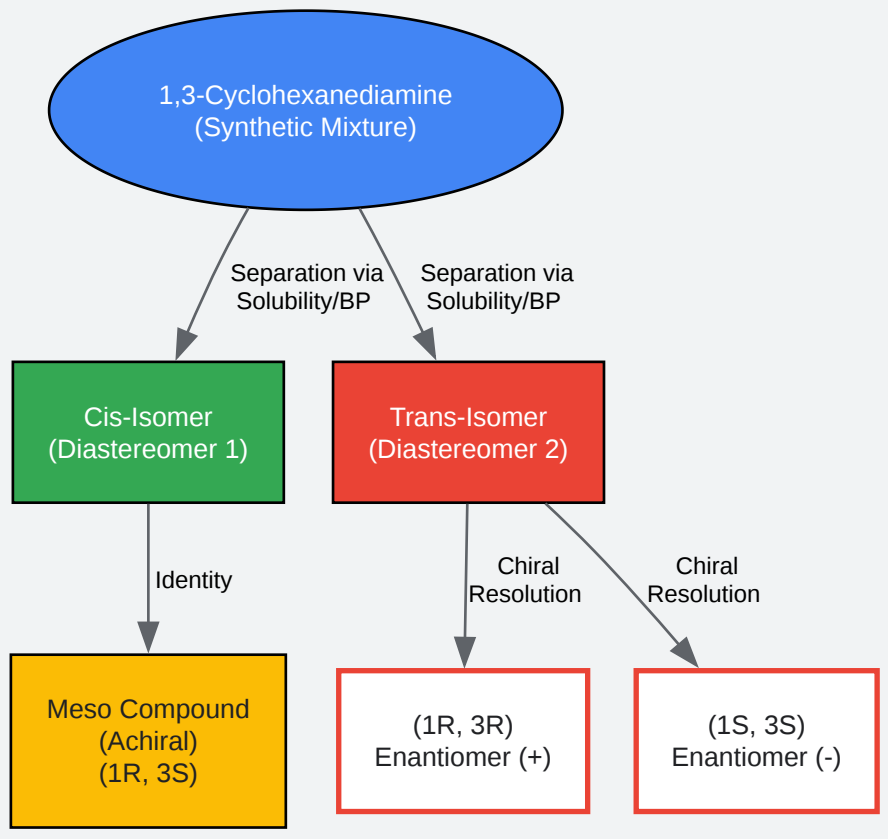
The Isomer Hierarchy

The molecule exists as three distinct stereoisomers grouped into two diastereomers:

- Cis-1,3-CHDA: A meso compound.[1][2] It possesses an internal plane of symmetry passing through C2 and C5, rendering it achiral despite having chiral centers (1R, 3S is superimposable on 1S, 3R).[1][2]
- Trans-1,3-CHDA: A chiral pair of enantiomers, (1R, 3R) and (1S, 3S).[1][2] It lacks a plane of symmetry and has

  rotational symmetry.[1][2]

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Figure 1: Stereochemical hierarchy of 1,3-cyclohexanediamine showing the divergence between the achiral meso form and the resolvable chiral trans pair.[2]

Part 2: Conformational Dynamics & Thermodynamics[1][2]

In drug design, the "A-value" (conformational free energy) dictates the population of conformers.[2] For the amino group (

), the A-value is approximately 1.4 kcal/mol.[2]

Cis-Isomer (The Flexible Spacer)

In the chair conformation, the cis-isomer places one amine axial and one equatorial (

).[2]

- Ring Flip: A ring flip converts the axial amine to equatorial and vice versa.[2]

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- Energetics: Both chair forms are degenerate (equal energy).[1][2]
- Result: The cis-isomer is conformationally mobile, presenting an "averaged" distance between amines in solution.[1][2]

Trans-Isomer (The Rigid Ruler)

The trans-isomer presents a stark thermodynamic contrast.[2]

- Diequatorial (

  ): Both amines are equatorial.[1][2] There is zero 1,3-diaxial strain from the substituents.[1][2][3]
- Diaxial (

  ): Both amines are axial.[1][2] This creates a severe Syn-Diaxial interaction.[1][2] Unlike a simple methyl-hydrogen interaction, two amino groups at positions 1 and 3 face each other directly, creating a "steric clash" significantly higher than twice the A-value.[2]

Thermodynamic Equilibrium Calculation:

[1]

Conclusion: The equilibrium lies almost exclusively (>99%) toward the diequatorial conformer.[2] This makes trans-1,3-CHDA a "molecular ruler" with a fixed distance of ~5.0 Å between nitrogen atoms, ideal for bridging specific residues in a receptor pocket.[1][2]

Isomer	Conformation (Chair)	Stability	Key Interaction	Pharma Utility
Cis	1-axial, 3-equatorial	Moderate	Ring flip averages geometry	Flexible linker
Trans	1,3-Diequatorial	High	Minimized steric strain	Rigid scaffold
Trans	1,3-Diaxial	Very Low	Severe 1,3-diaxial clash	Irrelevant

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Part 3: Synthesis and Resolution Methodologies

Industrial synthesis via catalytic hydrogenation of m-phenylenediamine typically yields a mixture of cis and trans isomers (often favoring the thermodynamically less stable cis form due to kinetics on the catalyst surface).[2] The following protocol describes the separation of diastereomers followed by the resolution of the trans enantiomers.

Protocol A: Separation of Cis and Trans Isomers

Principle: The trans-isomer dihydrochloride salt is significantly less soluble in methanol than the cis-isomer salt [1].[2][4]

Reagents:

- Crude 1,3-CHDA mixture[1][2]
- Methanol (anhydrous)[1]
- HCl gas or concentrated HCl in Methanol[2]

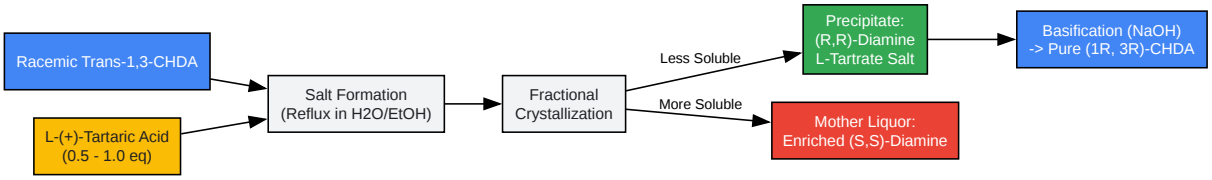
Workflow:

- Dissolution: Dissolve 10 g of crude 1,3-CHDA in 100 mL of anhydrous methanol.
- Acidification: Slowly bubble HCl gas or add methanolic HCl until pH < 2. The reaction is exothermic; maintain temperature < 40°C.[2]
- Precipitation: Cool the solution to 0°C and stir for 4 hours. The trans-1,3-CHDA·2HCl will precipitate as a white solid.[1][2] The cis-isomer remains largely in solution.[1][2]
- Filtration: Filter the solid. Wash with cold methanol.[1][2]
- Basification: Dissolve the filter cake in minimal water and treat with 50% NaOH to liberate the free amine. Extract with dichloromethane (DCM) and concentrate to yield pure trans-1,3-CHDA.[1][2]

Protocol B: Optical Resolution of Trans-1,3-CHDA

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Principle: Enantiomeric resolution is achieved using L-(+)-Tartaric acid.[1][2] The diastereomeric salts formed have different solubilities in water/ethanol mixtures [2].[2]



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Figure 2: Workflow for the optical resolution of **trans-1,3-cyclohexanediamine** using tartaric acid.

Step-by-Step Procedure:

- Stoichiometry: Combine trans-1,3-CHDA (1.0 eq) and L-(+)-Tartaric acid (1.0 eq) in water.
- Heating: Heat to reflux until all solids dissolve.
- Crystallization: Allow to cool slowly to room temperature, then refrigerate overnight. The salt of the (1R, 3R) enantiomer (typically) crystallizes out due to specific hydrogen bonding networks that are less favorable in the (1S, 3S) diastereomeric salt lattice.[2]
- Purification: Recrystallize the salt from water/ethanol (1:1) to improve Enantiomeric Excess (ee).[1]
- Validation:
  - Polarimetry: Measure specific rotation .[1][2][5]
  - Chiral HPLC: Use a Chiralpak AD-H column with Hexane/IPA/Diethylamine mobile phase. [1][2]

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Part 4: Applications in Drug Development[2][6]

The "Rigid Spacer" Concept

In Fragment-Based Drug Discovery (FBDD), entropy loss upon binding is a major penalty.[1][2] Using flexible linkers (like linear alkyl chains) incurs a high entropic cost (

) when the molecule freezes into the binding pocket.[2]

- Advantage:Trans-1,3-CHDA is pre-organized.[1][2] The diequatorial conformation "locks" the nitrogen vectors, reducing the entropic penalty of binding.[2]
- Target Example: Factor Xa inhibitors and Aspartyl proteases often require a specific distance between hydrogen bond donors/acceptors.[1][2] The 1,3-cyclohexane scaffold provides this with high fidelity.[1][2]

Chelation Geometry

In metallodrugs (e.g., Platinum anticancer agents), the "bite angle" of the diamine ligand determines cytotoxicity.[2]

- 1,2-Diamines (e.g., Oxaliplatin): Form 5-membered chelate rings.[1][2]
- 1,3-Diamines: Form 6-membered chelate rings.[1][2] The trans-diequatorial isomer of 1,3-CHDA forms stable 6-membered rings with specific bite angles that alter the DNA-binding kinetics compared to 1,2-analogs [3].[1][2]

References

- Separation of Cis/Trans Isomers
  - Corcoran, P. (1975).[1][2] Process for separating trans cyclohexane diamine from a mixture of cis and trans isomer diamine. US Patent 3,880,925.[1][2]
  - Note: This patent establishes the solubility difference of the dihydrochloride salts in methanol.[2][4]
- Resolution Methodology

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- Walsh, P. J., et al. (1998).[1][2] Resolution of trans-Cyclohexane-1,2-diamine.... Journal of Chemical Education.[1][2] (Cited for general tartaric acid protocol applicability to diamines).[1][2]
- Note: While specifically for the 1,2-isomer, this is the foundational protocol adapted for 1,3-diamine resolution in research settings.[2]

- Structural Properties
  - PubChem. 1,3-Cyclohexanediamine Compound Summary. National Library of Medicine.[1][2] [1][2]

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